

Application Note: Analysis of Methyl Propyl Carbonate Purity by GC-MS

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Compound of Interest

Compound Name: *Methyl Propyl Carbonate*

Cat. No.: *B034399*

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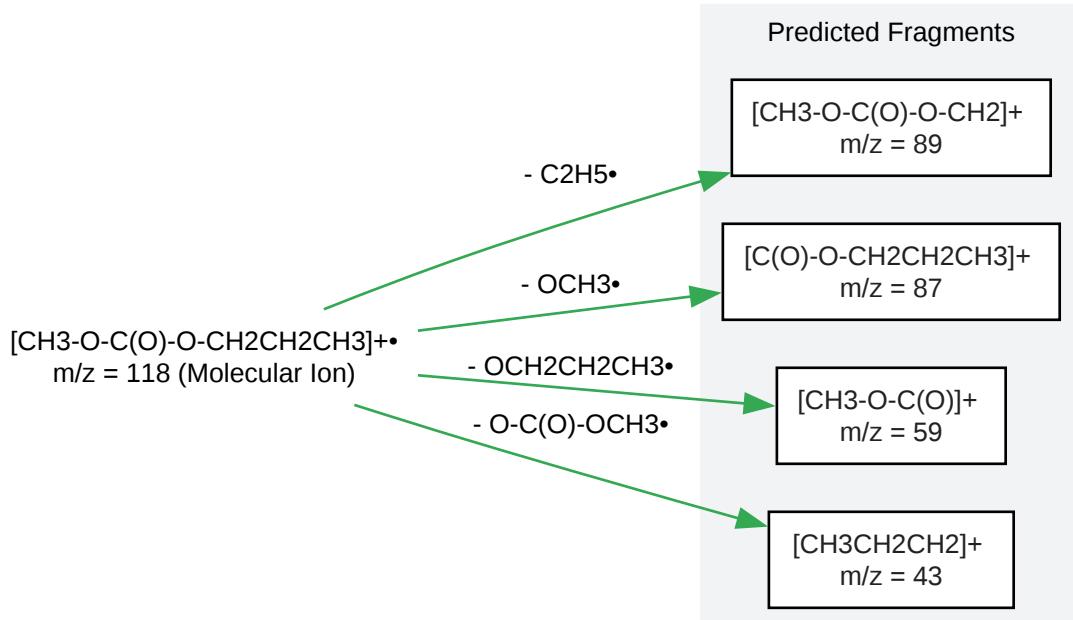
Introduction

Methyl propyl carbonate (MPC) is an organic carbonate that finds applications as a solvent, particularly in electrolyte formulations for lithium-ion batteries, and as a reagent in chemical synthesis.^{[1][2]} The purity of MPC is critical for these applications, as impurities can adversely affect product performance and safety. For instance, in lithium-ion batteries, protic impurities like alcohols can react with the electrolyte salt (e.g., LiPF6) to form hydrofluoric acid (HF), which degrades battery components.^[2]

Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds, making it an ideal method for assessing the purity of **methyl propyl carbonate**.^[3] This application note provides a detailed protocol for the analysis of **methyl propyl carbonate** purity by GC-MS, including sample preparation, instrument parameters, and data analysis.

Experimental Workflow

The overall workflow for the analysis of **methyl propyl carbonate** purity by GC-MS is depicted in the following diagram.



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References

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